

An In-depth Technical Guide to the Physical and Chemical Properties of Tschimganin

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Tschimganin*

Cat. No.: *B1634640*

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Abstract

Tschimganin, a monoterpene ester also known as bornyl vanillate, is a natural product found in plants of the *Ferula* genus, notably *Ferula ovina*. This technical guide provides a comprehensive overview of the known physical and chemical properties of **Tschimganin**. It includes a summary of its identification, structural details, and a compilation of its reported biological activities, including cytotoxic, insecticidal, and fungicidal effects, as well as its potential as a drug resistance reversal agent. This document also outlines detailed experimental protocols for the determination of key physicochemical properties and for spectroscopic analysis. Furthermore, putative signaling pathways associated with its biological activities are presented through diagrams to facilitate further research and drug development efforts.

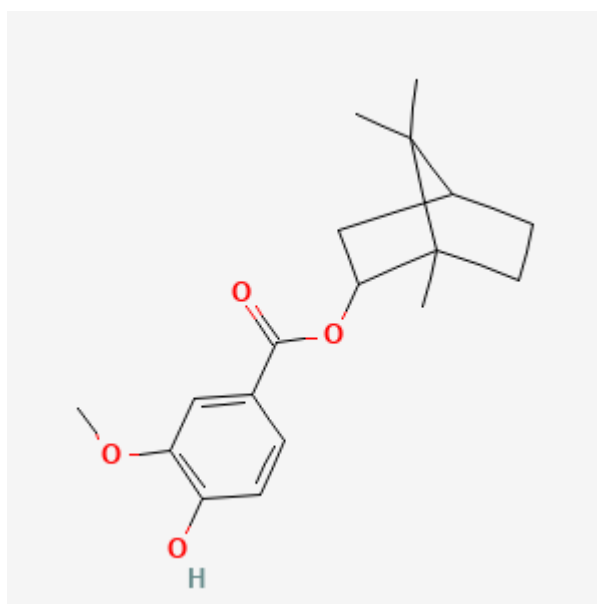
Chemical Identity and Structure

Tschimganin is chemically identified as (1,7,7-trimethylbicyclo[2.2.1]hept-2-yl) 4-hydroxy-3-methoxybenzoate. It is an ester of borneol and vanillic acid.

Table 1: Chemical Identifiers for **Tschimganin**

Identifier	Value
Systematic Name	(1,7,7-trimethylbicyclo[2.2.1]hept-2-yl) 4-hydroxy-3-methoxybenzoate
Common Name	Tschimganin, Bornyl vanillate
CAS Number	38970-49-9
Molecular Formula	C ₁₈ H ₂₄ O ₄
Molecular Weight	304.4 g/mol

Chemical Structure



Physical and Chemical Properties

Experimental data on the physical properties of **Tschimganin** are not readily available in the current literature. The following table provides computed data and data for structurally related compounds for reference. It is crucial to experimentally determine these properties for pure **Tschimganin**.

Table 2: Physical Properties of **Tschimganin** and Related Compounds

Property	Tschimganin (Computed/Unavailable)	Bornyl Acetate (Experimental)	Vanillin (Experimental)
Melting Point	Data not available	27-29 °C	81-83 °C[1][2]
Boiling Point	Data not available	223-224 °C	285 °C[1]
Solubility	Data not available	Slightly soluble in water; soluble in ethanol[3]	Slightly soluble in water; soluble in ethanol, ether
Appearance	Data not available	Colorless liquid or white crystals	White to slightly yellow crystalline needles[1]

Spectral Data

Detailed experimental spectral data for **Tschimganin** is limited. However, based on its chemical structure, the expected spectral characteristics are outlined below.

Table 3: Predicted Spectral Data for **Tschimganin**

Spectroscopic Technique	Expected Characteristics
^1H -NMR	Signals corresponding to the bornyl and vanillate moieties. Protons on the bicyclic ring system of borneol would appear in the aliphatic region, while aromatic protons of the vanillate group would be in the aromatic region. Signals for the methoxy and hydroxyl groups would also be present.
^{13}C -NMR	Carbon signals for the bornyl and vanillate structures, including signals for the ester carbonyl, aromatic carbons, and the carbons of the bicyclic system.
Mass Spectrometry (MS)	A molecular ion peak corresponding to the molecular weight of Tschimganin (304.4 g/mol). Fragmentation patterns would likely show cleavage of the ester bond, yielding fragments corresponding to the bornyl and vanillate ions.
Infrared (IR) Spectroscopy	Characteristic absorption bands for the hydroxyl group (O-H stretch), ester carbonyl group (C=O stretch), aromatic C=C bonds, and C-O bonds.

Biological and Pharmacological Activities

Tschimganin has been reported to exhibit a range of biological activities, making it a compound of interest for further investigation in drug discovery.

- **Cytotoxic Activity:** **Tschimganin** has demonstrated cytotoxic effects against various cancer cell lines. The exact mechanism is not fully elucidated but may involve the induction of apoptosis.
- **Insecticidal and Fungicidal Activity:** Studies have shown that **Tschimganin** and its analogs possess insecticidal and fungicidal properties, suggesting potential applications in agriculture.

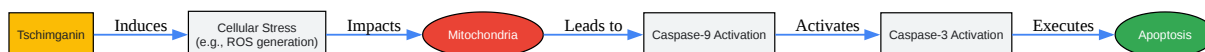
- **Drug Resistance Reversal:** **Tschimganin** has been identified as a potential agent to reverse drug resistance in bacteria, such as *Staphylococcus aureus*. This suggests it may interfere with efflux pumps or other resistance mechanisms.

Putative Signaling Pathways

Based on the observed biological activities of **Tschimganin** and the known mechanisms of similar natural products, the following signaling pathways are proposed as potential targets.

Proposed Cytotoxic Signaling Pathway

Many natural cytotoxic compounds induce apoptosis through the intrinsic or extrinsic pathways. **Tschimganin** may trigger apoptosis by inducing cellular stress, leading to the activation of caspase cascades.

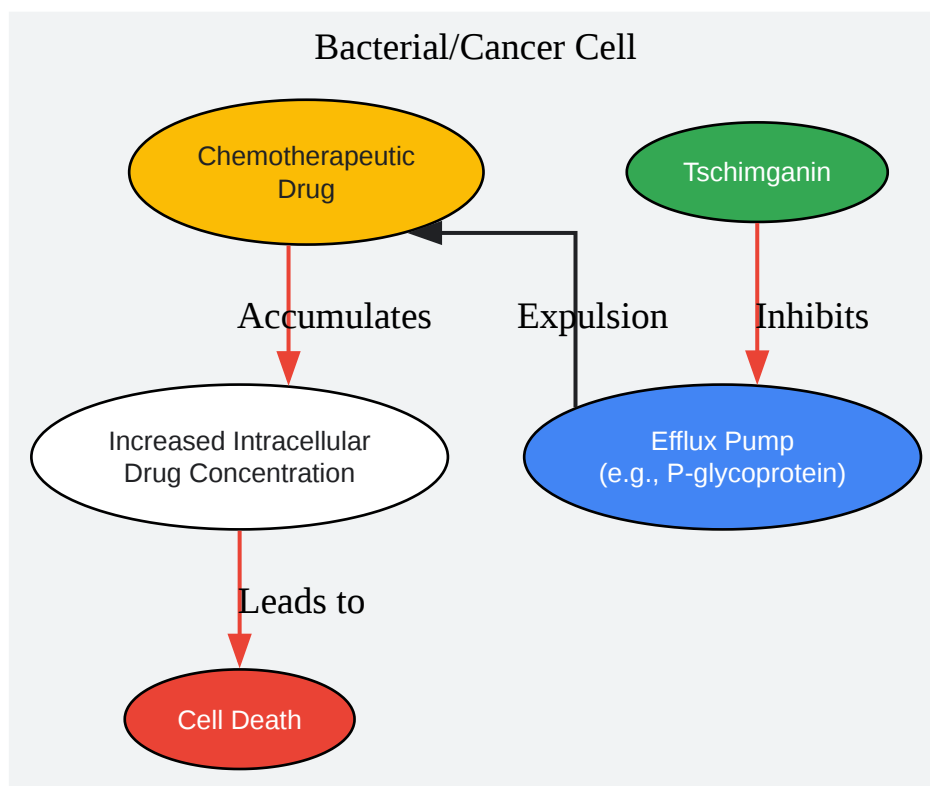


[Click to download full resolution via product page](#)

Putative signaling pathway for **Tschimganin**-induced cytotoxicity.

Proposed Drug Resistance Reversal Mechanism

Natural products that reverse multidrug resistance often act by inhibiting efflux pumps, which are membrane proteins that expel drugs from the cell. **Tschimganin** may act as a competitive or non-competitive inhibitor of these pumps.



[Click to download full resolution via product page](#)

Proposed mechanism for drug resistance reversal by **Tschimganin**.

Experimental Protocols

The following are detailed methodologies for the determination of key physical and chemical properties of **Tschimganin**.

Melting Point Determination

Objective: To determine the melting point range of pure **Tschimganin**.

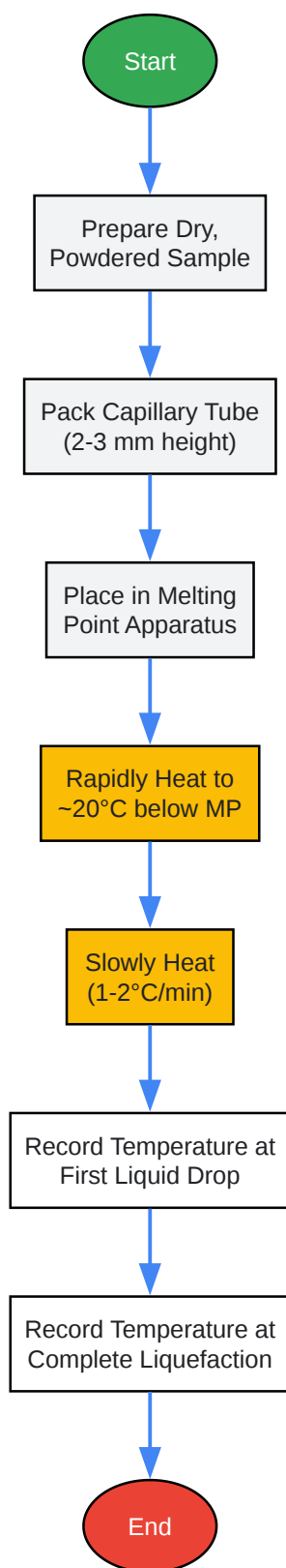
Apparatus:

- Melting point apparatus (e.g., Mel-Temp)
- Capillary tubes (sealed at one end)
- Spatula

- Mortar and pestle

Procedure:

- Ensure the **Tschimganin** sample is pure and completely dry.
- Grind a small amount of the crystalline sample into a fine powder using a mortar and pestle.
- Pack the powdered sample into a capillary tube to a height of 2-3 mm by tapping the sealed end on a hard surface.
- Place the capillary tube in the heating block of the melting point apparatus.
- Heat the block rapidly to about 20°C below the expected melting point (a preliminary rapid determination may be necessary if the melting point is unknown).
- Decrease the heating rate to 1-2°C per minute.
- Record the temperature at which the first drop of liquid appears (the beginning of the melting range).
- Record the temperature at which the entire sample has turned into a clear liquid (the end of the melting range).
- Repeat the measurement at least twice with fresh samples to ensure reproducibility.



[Click to download full resolution via product page](#)

Workflow for melting point determination.

Solubility Assessment

Objective: To qualitatively and quantitatively determine the solubility of **Tschimganin** in various solvents.

Materials:

- Pure **Tschimganin**
- A range of solvents (e.g., water, ethanol, methanol, acetone, chloroform, hexane)
- Vortex mixer
- Analytical balance
- UV-Vis spectrophotometer or HPLC

Procedure (Qualitative):

- Add approximately 1 mg of **Tschimganin** to 1 mL of each solvent in a series of test tubes.
- Vortex each tube for 1 minute.
- Visually inspect for dissolution. Classify as soluble, partially soluble, or insoluble.

Procedure (Quantitative - using UV-Vis):

- Prepare a stock solution of **Tschimganin** in a solvent in which it is freely soluble (e.g., ethanol).
- Create a series of standard dilutions and measure their absorbance at the wavelength of maximum absorption (λ_{max}) to generate a calibration curve.
- Prepare saturated solutions of **Tschimganin** in the test solvents by adding an excess of the compound, vortexing, and allowing the solution to equilibrate (e.g., for 24 hours).
- Centrifuge the saturated solutions to pellet the undissolved solid.
- Dilute an aliquot of the supernatant and measure its absorbance.

- Calculate the concentration from the calibration curve to determine the solubility.

Spectroscopic Analysis

Objective: To obtain ^1H -NMR, ^{13}C -NMR, Mass Spectrometry, and IR spectra for structural confirmation of **Tschimganin**.

Instrumentation:

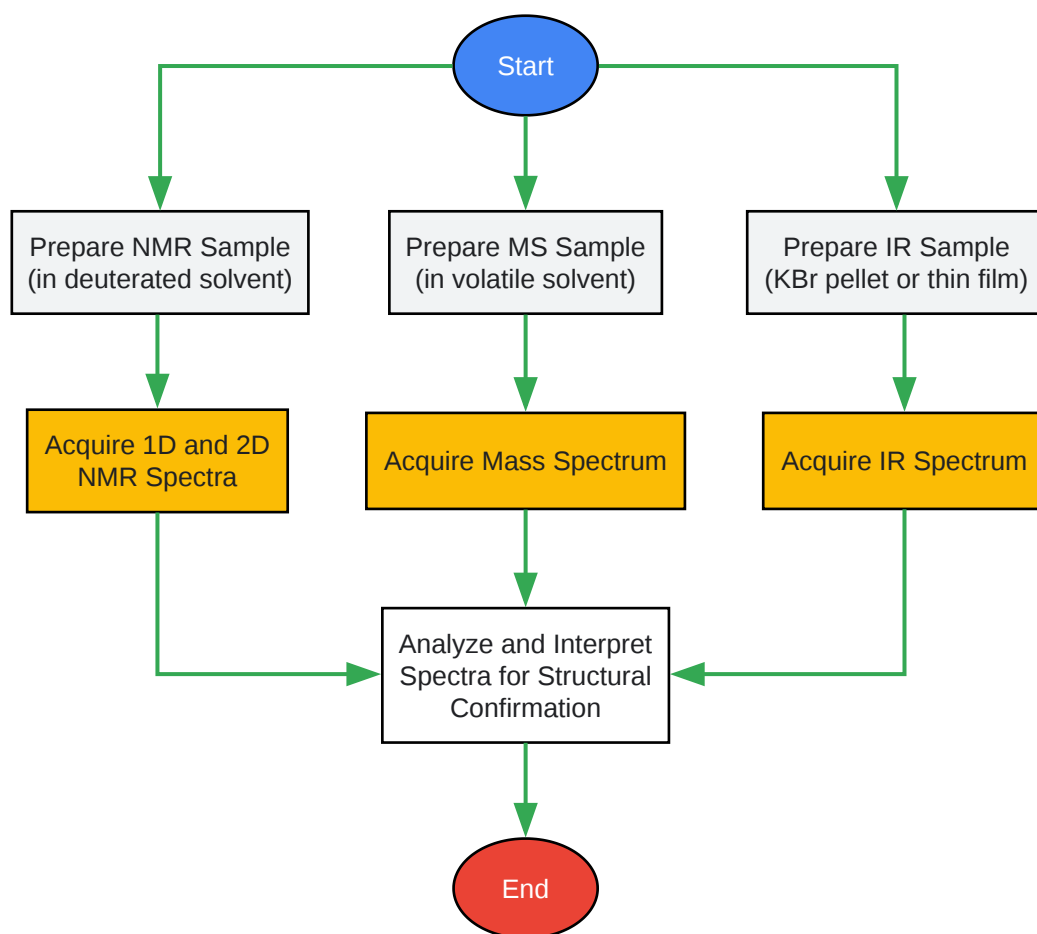
- NMR spectrometer (e.g., 400 MHz or higher)
- Mass spectrometer (e.g., ESI-MS or GC-MS)
- FT-IR spectrometer

Sample Preparation:

- NMR: Dissolve 5-10 mg of **Tschimganin** in a deuterated solvent (e.g., CDCl_3) containing a reference standard (e.g., TMS).
- MS: Prepare a dilute solution (e.g., 1 mg/mL) in a suitable volatile solvent (e.g., methanol or acetonitrile).
- IR: Prepare a KBr pellet containing a small amount of the sample or analyze as a thin film on a salt plate.

Data Acquisition:

- NMR: Acquire ^1H and ^{13}C spectra using standard pulse sequences. 2D NMR experiments (e.g., COSY, HSQC, HMBC) can be performed for detailed structural assignments.
- MS: Introduce the sample into the mass spectrometer and acquire the mass spectrum over an appropriate m/z range.
- IR: Acquire the infrared spectrum over the range of $4000\text{-}400\text{ cm}^{-1}$.



[Click to download full resolution via product page](#)

General workflow for spectroscopic analysis of **Tschimganin**.

Conclusion

Tschimganin is a promising natural product with a range of biological activities that warrant further investigation. This technical guide has summarized the current knowledge of its physical and chemical properties and has provided a framework for its further experimental characterization. The elucidation of its precise mechanisms of action and signaling pathways will be crucial for its potential development as a therapeutic agent or as a lead compound in drug discovery programs. The provided experimental protocols offer a starting point for researchers to obtain the necessary data to fill the existing gaps in our understanding of this compound.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. researchgate.net [researchgate.net]
- 2. mdpi.com [mdpi.com]
- 3. (1S,2R,4S)-(-)-Bornyl acetate | C₁₂H₂₀O₂ | CID 442460 - PubChem [pubchem.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [An In-depth Technical Guide to the Physical and Chemical Properties of Tschimganin]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1634640#physical-and-chemical-properties-of-tschimganin]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com